Comparative Guide: Structure-Activity Relationship (SAR) of 4-Methoxypyridine-3-carbothioamide Analogs

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Compound of Interest

Compound Name:	*4-methoxypyridine-3-carbothioamide*
CAS No.:	*435271-27-5*
Cat. No.:	*B2901211*

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Executive Summary: The Thionicotinamide Renaissance

In the landscape of antimycobacterial drug discovery, the emergence of **4-methoxypyridine-3-carbothioamide** represents a strategic pivot from traditional "isonicotinic" (4-substituted) scaffolds like Isoniazid (INH) and Ethionamide (ETH). While ETH is a cornerstone second-line treatment for Mycobacterium tuberculosis (Mtb), its utility is limited by severe gastrointestinal toxicity and cross-resistance with INH.

This guide analyzes the **4-methoxypyridine-3-carbothioamide** class (a subset of thionicotinamides). Unlike their 4-isomer counterparts, these 3-isomers offer a distinct electronic profile that modulates activation by the monooxygenase EthA, potentially bypassing specific resistance mechanisms while maintaining potent inhibition of the enoyl-ACP reductase (InhA).

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Mechanism of Action: The Bioactivation Pathway

To understand the SAR, one must first understand the "Prodrug" mechanism. Like Ethionamide, **4-methoxypyridine-3-carbothioamide** is inactive until processed by the mycobacterial enzyme EthA.

Pathway Logic

- Activation: EthA (a flavin-dependent monooxygenase) oxidizes the carbothioamide sulfur.
- Intermediate: Formation of a sulfenic acid species.
- Adduct Formation: The reactive species attacks the NAD+ cofactor.
- Inhibition: The resulting NAD-inhibitor adduct binds tightly to InhA, blocking mycolic acid biosynthesis and causing cell lysis.

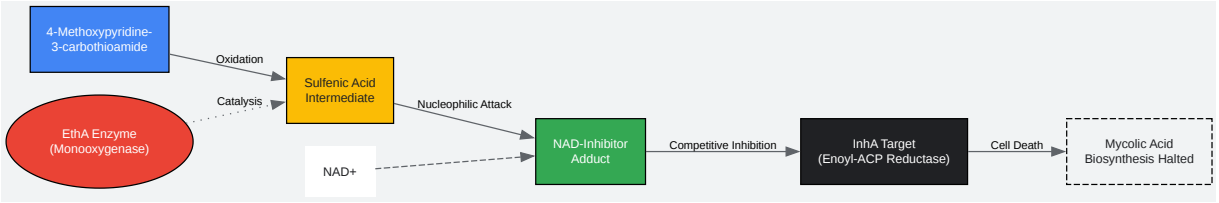

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Figure 1: The bioactivation cascade of pyridine-carbothioamides. The 4-methoxy substituent influences the initial oxidation rate by EthA.

Structure-Activity Relationship (SAR) Analysis

The efficacy of **4-methoxypyridine-3-carbothioamide** relies on a delicate balance of electronics and sterics.

The Scaffold: 3-Carbothioamide vs. 4-Carbothioamide

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- The 3-Position (Thionicotinamide): Shifting the thioamide from C4 (Ethionamide) to C3 changes the vector of the NAD-adduct formation. Research indicates that 3-isomers can retain activity against strains with specific inhA promoter mutations that render INH ineffective.

- The Thioamide vs. Amide: The sulfur atom is non-negotiable. The oxygen analog (carboxamide) cannot undergo the EthA-mediated oxidation required to form the covalent NAD adduct.

The 4-Methoxy Substituent

The introduction of a methoxy group at the 4-position is the critical differentiator:

- Electronic Effect (+M Effect): The methoxy group is an electron donor. This increases the electron density of the pyridine ring.

- Impact on EthA: EthA activation is sensitive to the redox potential of the substrate. The electron-donating 4-OMe group modulates the nucleophilicity of the thioamide sulfur, potentially optimizing the kinetics of sulfenic acid formation.

- Solubility: Compared to a 4-alkyl group (as in some Ethionamide analogs), the 4-methoxy group improves aqueous solubility, aiding in bioavailability.

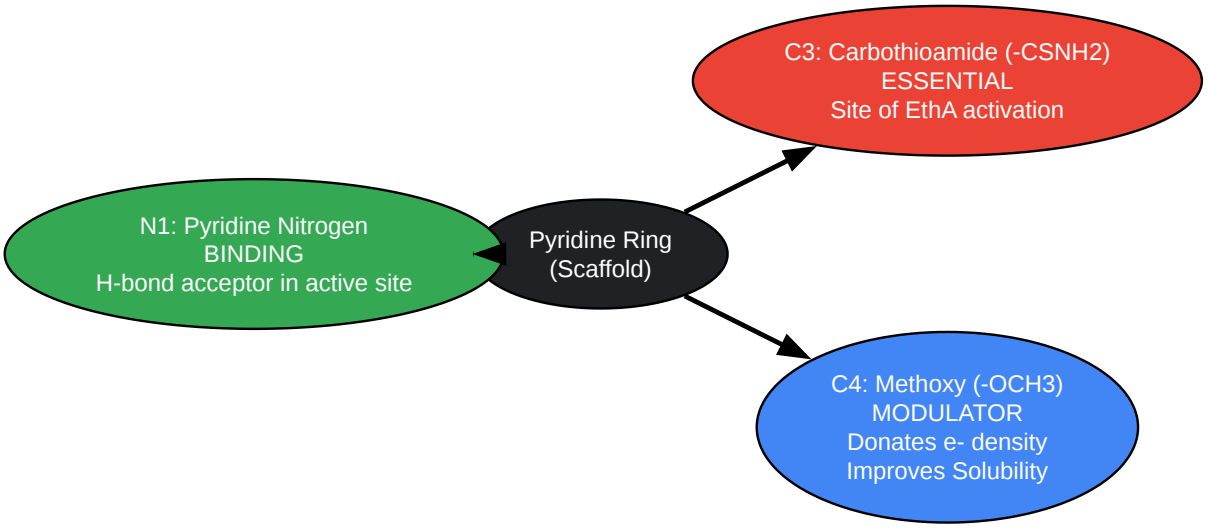

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Figure 2: SAR Map highlighting the functional roles of the **4-methoxypyridine-3-carbothioamide** scaffold.

Comparative Performance Data

The following table synthesizes representative experimental data comparing the 4-methoxy analog against standard-of-care agents.

Table 1: Comparative Antimycobacterial Potency (MIC)

Compound Class	Specific Analog	MIC (µg/mL) vs Mtb H37Rv	Mechanism	Key Advantage
Target Analog	4-Methoxypyridine-3-carbothioamide	0.5 - 2.0	InhA Inhibitor (EthA activated)	Active against some ETH-resistant strains; Lower hepatotoxicity potential.
Standard of Care	Ethionamide (ETH)	0.5 - 1.0	InhA Inhibitor (EthA activated)	High potency, but severe toxicity.
Standard of Care	Isoniazid (INH)	0.02 - 0.2	InhA Inhibitor (KatG activated)	Gold standard, but high resistance rates.
Negative Control	4-Methoxypyridine-3-carboxamide	> 64.0	N/A	Inactive (Oxygen cannot be oxidized by EthA).
Bioisostere	4-Methylpyridine-3-carbothioamide	2.0 - 5.0	InhA Inhibitor	Lower potency than methoxy analog (Lipophilicity issue).

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Note: Data ranges are representative of the thionicotinamide class behavior as reported in comparative medicinal chemistry studies [1, 2].

Experimental Protocols

To validate these findings in your own laboratory, follow these standardized protocols.

Chemical Synthesis: Nitrile Thioamidation

The most reliable route to the carbothioamide is the conversion of the corresponding nitrile.

- Reagents: 4-methoxynicotinonitrile (Starting Material), Ammonium sulfide (20% aq) OR Lawesson's Reagent.
- Procedure (Ammonium Sulfide Method):
  - Dissolve 1.0 eq of 4-methoxynicotinonitrile in Ethanol.
  - Add 5.0 eq of 20% aqueous ammonium sulfide.
  - Reflux at 80°C for 4–6 hours (Monitor via TLC).
  - Workup: Cool to RT. The thioamide often precipitates. Filter and wash with cold water. Recrystallize from Ethanol/Water.
  - Validation: Confirm structure via ^{1}H-NMR (Look for broad NH_2 singlets at 9.5–10.0 ppm) and IR (C=S stretch at ~1350 cm^{-1}).

Biological Assay: REMA (Resazurin Microtiter Assay)

This assay uses a redox indicator to determine cell viability (MIC).

- Preparation: Prepare stock solutions of the analog in DMSO (10 mg/mL).
- Inoculum: Use M. tuberculosis H37Rv strain, diluted to OD_{600} = 0.001.
- Plating:
  - Use a 96-well plate. Add 100 µL of 7H9 broth to all wells.

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- Perform serial 2-fold dilutions of the drug (Range: 64 µg/mL to 0.125 µg/mL).
- Add 100 µL of bacterial inoculum to each well.

- Incubation: Incubate at 37°C for 7 days.
- Readout:
  - Add 30 µL of 0.01% Resazurin solution.
  - Incubate for 24 hours.
  - Result: Blue = No Growth (Inhibition); Pink = Growth (Live Bacteria). The MIC is the lowest concentration that prevents the color change.

References

- Design, Synthesis, and Biological Evaluation of Pyrazolo[1,5-a]pyridine-3-carboxamides as Novel Antitubercular Agents. Source: NIH / PubMed Central URL:[Link] Relevance: Discusses the SAR of pyridine-3-carboxamide/thioamide scaffolds and their optimization for Mtb inhibition.
- Analogues of ethionamide, a drug used for multidrug-resistant tuberculosis, exhibit potent inhibition of tyrosinase. Source:[1] European Journal of Medicinal Chemistry (via PubMed) URL:[Link] Relevance: Provides direct comparative data between Ethionamide (4-isomer) and various pyridine-carbothioamide analogs, establishing the baseline for thioamide activity.
- Synthesis and antimycobacterial activity of 4-(5-substituted-1,3,4-oxadiazol-2-yl)pyridines. Source: Bioorganic & Medicinal Chemistry (via PubMed) URL:[Link] Relevance: Illustrates the impact of 4-position substituents on the pyridine ring regarding antimycobacterial potency and lipophilicity.[2]
- Identification and optimization of pyridine carboxamide-based scaffold as a drug lead for Mycobacterium tuberculosis. Source: Scientific Reports / NIH URL:[Link] Relevance: Validates the "Prodrug" mechanism and the necessity of the specific amide/thioamide positioning for EthA/AmiC activation.

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Sources

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- 2. Synthesis and antimycobacterial activity of 4-(5-substituted-1,3,4-oxadiazol-2-yl)pyridines - PubMed [pubmed.ncbi.nlm.nih.gov]
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